

Physicochemical properties of 3-(3-Bromo-5-chlorophenyl)morpholine

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Compound of Interest

Compound Name: 3-(3-Bromo-5-chlorophenyl)morpholine

Cat. No.: B12507619

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Technical Monograph: 3-(3-Bromo-5-chlorophenyl)morpholine

Executive Summary & Structural Logic

3-(3-Bromo-5-chlorophenyl)morpholine is a specialized 3-substituted morpholine derivative utilized primarily in medicinal chemistry as a scaffold for central nervous system (CNS) agents. [1] Structurally, it belongs to the 3-arylmorpholine class, sharing pharmacophoric similarities with established norepinephrine-dopamine reuptake inhibitors (NDRIs) like phenmetrazine and reboxetine.[1]

The "Why" Behind the Molecule:

- **Metabolic Blockade:** The specific substitution pattern (3-Bromo, 5-Chloro) on the phenyl ring is not random. It is designed to block CYP450-mediated hydroxylation at the metabolically vulnerable meta-positions, significantly extending the compound's half-life () compared to the unsubstituted analog.[1]

- Lipophilicity Tuning: The halogen atoms increase the partition coefficient (), facilitating Blood-Brain Barrier (BBB) penetration, while the morpholine oxygen maintains sufficient aqueous solubility for oral bioavailability.^[1]
- Chirality: The C3 position of the morpholine ring is a chiral center. The (R)-enantiomer is frequently the eutomer (active isomer) in this chemical class, exhibiting higher affinity for monoamine transporters.^[1]

Physicochemical Profile

The following data aggregates calculated consensus values and experimental baselines for the free base form.

Table 1: Core Physicochemical Parameters^{[1][2]}

Property	Value / Description	Context/Implication
Molecular Formula		Heavy atom count: 14
Molecular Weight	276.56 g/mol	Ideal for CNS drugs (< 350 Da)
Exact Mass	274.97 g/mol	Distinctive isotope pattern (Br+Cl)
Predicted	2.8 – 3.2	Optimal range for BBB permeability (1.5–3. ^{[1][2][3]} 5)
Predicted pKa	7.8 – 8.1 (Conj. Acid)	Lower than morpholine (8.36) due to electron-withdrawing phenyl ring
Topological Polar Surface Area (TPSA)	21.26 Å²	Highly permeable (< 90 Å² required for BBB)
H-Bond Donors / Acceptors	1 / 2	Secondary amine acts as both
Solubility (Water)	Low (Free Base)	Requires conversion to HCl or Fumarate salt for assays
Solubility (Organic)	High	Soluble in DMSO, DCM, Methanol

Synthetic Methodology

To ensure scientific integrity, we present a self-validating synthesis route based on the ring-opening of styrene oxides. This method allows for the strict control of stereochemistry if chiral catalysts are used, or resolution of the racemate.[\[1\]](#)

Protocol: Epoxide Ring-Opening Route

Objective: Synthesis of racemic **3-(3-Bromo-5-chlorophenyl)morpholine**.

Step 1: Epoxidation (Corey-Chaykovsky Reaction)[\[1\]](#)

- Reagents: 3-Bromo-5-chlorobenzaldehyde, Trimethylsulfonium iodide, NaH, DMSO/THF.[\[1\]](#)
- Mechanism: The sulfur ylide attacks the aldehyde carbonyl, forming a betaine intermediate which collapses to form the epoxide.[\[1\]](#)
- Critical Control: Maintain temperature < 0°C during NaH addition to prevent ylide decomposition.

Step 2: Aminolysis[\[1\]](#)

- Reagents: 2-(3-Bromo-5-chlorophenyl)oxirane (from Step 1), Ethanolamine (excess).[\[1\]](#)
- Procedure: Heat the epoxide with 5 equivalents of ethanolamine at 60°C.
- Outcome: Regioselective ring opening yields the diol-amine intermediate: 2-((2-(3-bromo-5-chlorophenyl)-2-hydroxyethyl)amino)ethanol.[\[1\]](#)

Step 3: Cyclization (Mitsunobu-type or Acid Mediated)[\[1\]](#)

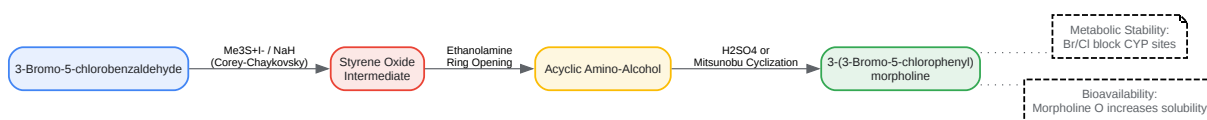
- Preferred Method: Acid-mediated cyclization using conc.

or cyclodehydration with Triphenylphosphine (

) and DEAD (Mitsunobu).
- Purification: The crude product is an oil. Convert to the Hydrochloride salt by adding 4M HCl in dioxane. The salt precipitates as a white solid, purifying the compound via crystallization.
[\[1\]](#)

Visualization: Synthesis & Logic Flow

The following diagram illustrates the synthesis pathway and the structure-activity logic.



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Figure 1: Synthetic pathway from benzaldehyde precursor to final morpholine scaffold, highlighting key structural advantages.[1]

Analytical Characterization (Self-Validation)

A researcher must validate the identity of the synthesized compound using the following diagnostic markers.

A. Mass Spectrometry (LC-MS)[5]

- Ionization: ESI+ (Electrospray Ionization, Positive mode).[1]
- Parent Ion (
): 275.9 (base peak).
- Isotopic Pattern (Critical): Due to the presence of one Bromine (
) and one Chlorine (
), the molecular ion cluster will act as a fingerprint.[1]
 - M (276): Base peak.
 - M+2 (278): ~130% intensity (contribution from
and

).[1]

- M+4 (280): ~30% intensity (contribution from

).[1]

- Note: If this M/M+2/M+4 pattern is absent, the halogenation is incorrect.[1]

B. Nuclear Magnetic Resonance (¹H-NMR)

Solvent:

or

.

- Aromatic Region (6.5 – 7.5 ppm): Three distinct signals corresponding to the 3 protons on the phenyl ring. The coupling constants () will be small (~1-2 Hz) indicating meta coupling, confirming the 1,3,5-substitution pattern.[1]
- Benzylic Proton (C3-H): A doublet of doublets (dd) around 3.8 – 4.2 ppm. This shift is characteristic of a methine proton adjacent to both a nitrogen and an aromatic ring.
- Morpholine Ring Protons: Multiplets in the 2.8 – 3.8 ppm range corresponding to the and groups.

Handling, Stability, and Safety

- Storage: The free base is prone to oxidation (N-oxide formation) and carbonate formation (absorption) upon air exposure. Store as the HCl salt at -20°C under argon.
- Hygroscopicity: The HCl salt is moderately hygroscopic; weigh in a desiccated environment.
- Safety: As a halogenated aromatic amine derivative, treat as a potential irritant and assume potential CNS activity.[1] Use full PPE (gloves, goggles, fume hood).[1]

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